

Technical Guide: 1-Dodecene, 12-iodo- — Commercial Availability, Synthesis, and Properties

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Compound of Interest

Compound Name: 1-Dodecene, 12-iodo-

Cat. No.: B12545230

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Dodecene, 12-iodo-**, a specialty chemical with potential applications in organic synthesis and drug development. Due to its lack of commercial availability from major chemical suppliers, this guide focuses on a feasible synthetic route, physical and chemical properties of the target compound and its precursors, and detailed experimental considerations.

Commercial Availability

A thorough search of commercial chemical databases and supplier catalogs indicates that **1-Dodecene, 12-iodo-** (CAS Number not assigned) is not a stock chemical and is unavailable for direct purchase. Researchers requiring this compound will need to pursue custom synthesis. The logical precursor for this synthesis, 12-bromo-1-dodecene, is also a specialty chemical, though it is available from some custom synthesis providers. The more readily available starting material for the synthesis of these C12 functionalized alkenes is 1-dodecene.

Physicochemical Data

The following table summarizes the key physicochemical properties of the readily available starting material, 1-dodecene, the key intermediate, 12-bromo-1-dodecene, and the target

compound, **1-Dodecene, 12-iodo-**. Data for the iodo- compound are estimated based on the properties of similar long-chain alkyl iodides.

Property	1-Dodecene	12-Bromo-1-dodecene	1-Dodecene, 12-iodo-
CAS Number	112-41-4	99828-63-4	Not Assigned
Molecular Formula	C ₁₂ H ₂₄	C ₁₂ H ₂₃ Br	C ₁₂ H ₂₃ I
Molecular Weight (g/mol)	168.32	247.22	294.22
Appearance	Colorless liquid	Colorless to pale yellow liquid	Colorless to pale yellow liquid (Expected)
Boiling Point (°C)	213-216	~277 (Predicted)	~310 (Predicted)
Melting Point (°C)	-35	N/A	N/A
Density (g/mL at 20°C)	0.758	~1.05	~1.23 (Estimated)
Solubility	Insoluble in water; soluble in ethanol, ether, acetone.	Insoluble in water; soluble in organic solvents.	Insoluble in water; soluble in organic solvents.

Proposed Synthesis Workflow

The most practical approach for the synthesis of **1-Dodecene, 12-iodo-** is a two-step process starting from the commercially available 1-dodecene. The first step involves the anti-Markovnikov hydrobromination of 1-dodecene to yield 12-bromo-1-dodecene. The subsequent step is a Finkelstein reaction to substitute the bromine atom with iodine.

Proposed two-step synthesis of **1-Dodecene, 12-iodo-** from 1-dodecene.

Experimental Protocols

Step 1: Synthesis of 12-Bromo-1-dodecene (Anti-Markovnikov Hydrobromination)

This procedure is adapted from established methods for the anti-Markovnikov addition of HBr to terminal alkenes.

Materials:

- 1-Dodecene (1.0 eq)
- Hydrobromic acid (48% aqueous solution, excess)
- Azobisisobutyronitrile (AIBN) or other radical initiator (catalytic amount)
- Anhydrous solvent (e.g., hexane or heptane)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1-dodecene in the anhydrous solvent.
- Add the radical initiator (e.g., AIBN).
- Slowly add an excess of 48% hydrobromic acid.
- Heat the reaction mixture to reflux (typically 80-90 °C) and maintain for several hours. Monitor the reaction progress by TLC or GC.
- After completion, cool the mixture to room temperature and transfer to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain 12-bromo-1-dodecene.

Step 2: Synthesis of 1-Dodecene, 12-iodo- (Finkelstein Reaction)

This is a classic SN2 reaction where the bromide is exchanged for an iodide.^{[1][2]} The reaction is driven to completion by the precipitation of sodium bromide in acetone.

Materials:

- 12-Bromo-1-dodecene (1.0 eq)
- Sodium iodide (NaI, 1.5 - 3.0 eq)
- Anhydrous acetone
- Diethyl ether or other extraction solvent
- Deionized water
- Anhydrous sodium thiosulfate
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Dissolve 12-bromo-1-dodecene in anhydrous acetone in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Add sodium iodide to the solution.
- Heat the mixture to reflux and maintain for 12-24 hours. A white precipitate of sodium bromide will form as the reaction progresses.^{[1][2]}
- Monitor the reaction by TLC or GC until the starting material is consumed.

- Cool the reaction mixture to room temperature and filter to remove the precipitated sodium bromide.
- Evaporate the acetone under reduced pressure.
- Dissolve the residue in diethyl ether and wash with water and a dilute solution of sodium thiosulfate (to remove any residual iodine).
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **1-Dodecene, 12-iodo-**.
- Further purification can be achieved by column chromatography on silica gel if necessary.

Finkelstein Reaction Mechanism

The Finkelstein reaction proceeds via a bimolecular nucleophilic substitution (S_N2) mechanism.

The S_N2 mechanism of the Finkelstein reaction.

Safety Considerations

- 1-Dodecene: Combustible liquid. May be fatal if swallowed and enters airways. Causes skin and eye irritation.[3]
- 12-Bromo-1-dodecene: Handle with care as with all alkyl bromides, which are generally irritants and may have lachrymatory effects.
- **1-Dodecene, 12-iodo-**: Alkyl iodides are typically more reactive than the corresponding bromides and chlorides and can be light-sensitive. Store in a cool, dark place.
- Hydrobromic acid: Corrosive and causes severe skin burns and eye damage. Work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE).
- Acetone: Highly flammable liquid and vapor.
- Sodium iodide: May cause skin and eye irritation.

Always consult the Safety Data Sheet (SDS) for each chemical before use and perform a thorough risk assessment for all experimental procedures.

This technical guide provides a starting point for researchers interested in the synthesis and application of **1-Dodecene, 12-iodo-**. The provided protocols may require optimization based on laboratory conditions and available equipment.

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